

# Technical Deep Dive: Spiro[2.3]hexan-4-ylmethanol (C<sub>7</sub>H<sub>12</sub>O)

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## Compound of Interest

Compound Name: {spiro[2.3]hexan-4-yl}methanol

CAS No.: 19740-26-2

Cat. No.: B6618342

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## Executive Summary

Spiro[2.3]hexan-4-ylmethanol (C<sub>7</sub>H<sub>12</sub>O) is a bicyclic alcohol featuring a high-strain spiro[2.3]hexane scaffold. As a non-aromatic,

-rich motif, it serves as a critical "escape from flatland" tool in modern drug discovery. The molecule consists of a cyclopropane ring fused to a cyclobutane ring at a single quaternary carbon (the spiro center), with a hydroxymethyl (-CH

OH) "exit vector" positioned on the cyclobutane ring adjacent to the spiro junction.

This scaffold offers unique vectors for substituent display, high metabolic stability due to the quaternary center, and a distinct 3D volume profile that differentiates it from standard piperidine or cyclohexyl bioisosteres.

## Structural Analysis & Nomenclature

### Numbering System

Correct identification of the "4-yl" position is critical for synthetic planning and SAR (Structure-Activity Relationship) analysis. Following IUPAC rules for spiro hydrocarbons:

- Start numbering in the smaller ring (cyclopropane) at an atom adjacent to the spiro carbon.
- Proceed through the spiro atom (Position 3).
- Continue around the larger ring (cyclobutane).

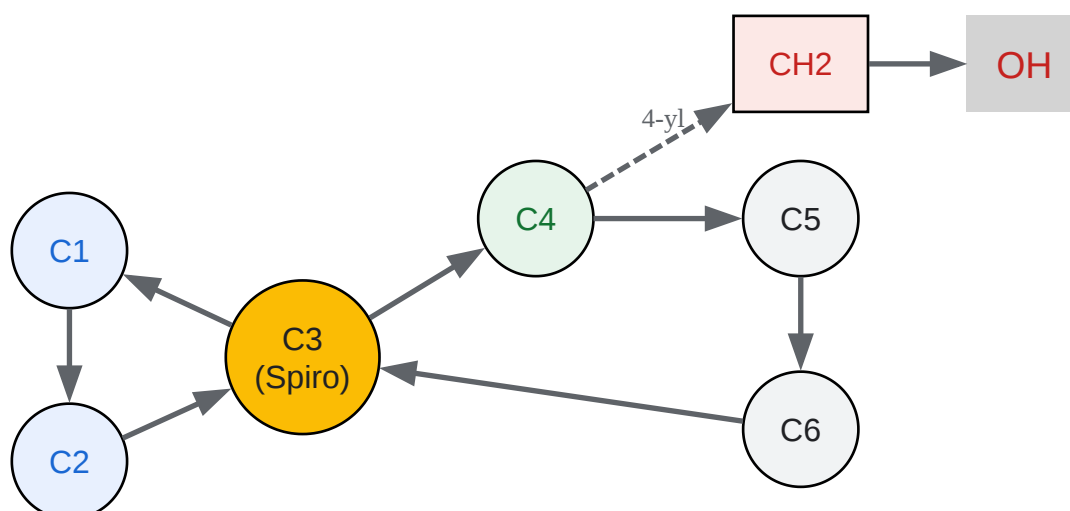
Thus, Position 4 is the carbon in the cyclobutane ring immediately adjacent to the spiro center.

## Conformational Dynamics

- Ring Strain: The molecule possesses significant strain energy (~50–60 kcal/mol) derived from the Baeyer strain of the cyclopropane (~27.5 kcal/mol) and cyclobutane (~26.5 kcal/mol) rings.
- Pucker: While the cyclopropane ring is planar, the cyclobutane ring typically adopts a puckered "butterfly" conformation to relieve torsional strain. The hydroxymethyl group at C4 will adopt a pseudo-equatorial or pseudo-axial orientation depending on the specific diastereomer (cis/trans relative to the ring pucker), influencing its vector projection.

## Visualization of the Core

The following diagram illustrates the numbering scheme and the connectivity of the 4-hydroxymethyl derivative.



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Caption: Numbering scheme of spiro[2.3]hexan-4-ylmethanol. The hydroxymethyl group is attached at C4, adjacent to the spiro center C3.

## Synthetic Pathways[1][2][3][4][5][6]

The synthesis of spiro[2.3]hexan-4-ylmethanol requires constructing the strained spirocyclic core followed by functional group manipulation. The most robust route involves a [2+2] cycloaddition strategy.

### Primary Route: [2+2] Cycloaddition

This modular approach constructs the cyclobutane ring onto an existing cyclopropane moiety.

#### Step 1: Cycloaddition

- Reagents: Methylene cyclopropane (MCP) + Methyl Acrylate.
- Catalyst: Ni(0) or thermal conditions (though thermal [2+2] is often forbidden, strained alkenes like MCP can undergo this reaction, often catalyzed by transition metals like Ni(cod)).
- Mechanism: Oxidative cyclization to a metallacycle followed by reductive elimination.
- Product: Methyl spiro[2.3]hexane-4-carboxylate (mixture with 5-isomer possible, requiring chromatographic separation).

#### Step 2: Reduction

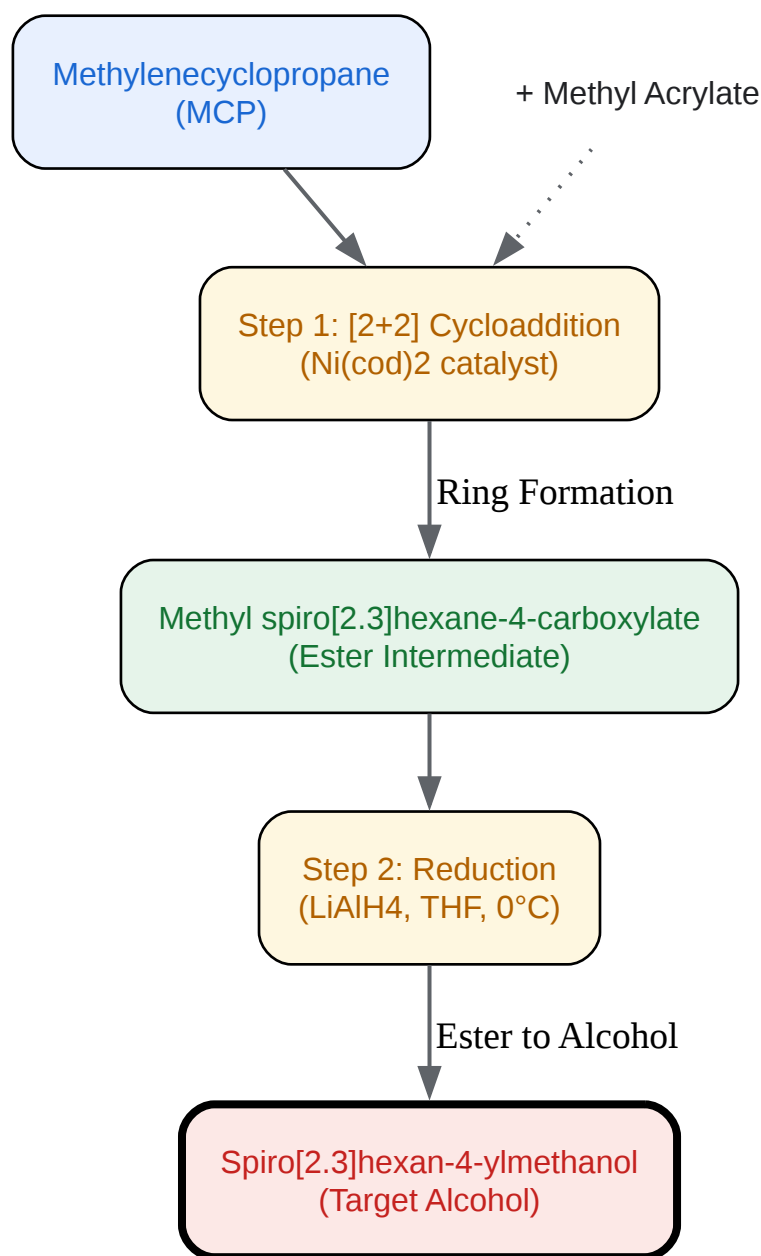
- Reagents: Lithium Aluminum Hydride (LiAlH<sub>4</sub>) in THF at 0°C.
- Transformation: Reduction of the ester moiety to the primary alcohol.

### Alternative Route: Cyclopropanation

This route builds the cyclopropane ring onto a functionalized cyclobutane.

- Precursor: Methyl 2-methylene-cyclobutanecarboxylate.
- Reaction: Simmons-Smith cyclopropanation (Zn-Cu, CH<sub>2</sub>I<sub>2</sub>)<sup>[1]</sup>
- Advantage: Regiochemistry is fixed by the starting material; the carboxylate at position 2 becomes position 4 in the spiro system.

## Synthetic Workflow Diagram



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Caption: Convergent synthesis via Ni-catalyzed [2+2] cycloaddition of methylenecyclopropane and methyl acrylate.

## Physicochemical Profile & Applications

### Data Summary

| Property         | Value / Description | Relevance                                   |
|------------------|---------------------|---------------------------------------------|
| Formula          | C                   | Core scaffold                               |
|                  | H                   |                                             |
|                  | O                   |                                             |
| MW               | 112.17 g/mol        | Fragment-based drug design (FBDD)           |
| ClogP            | -0.8–1.2            | Favorable lipophilicity for CNS penetration |
| Fsp              | 1.0 (100%)          | High 3D complexity (Escape from Flatland)   |
| H-Bond Donors    | 1 (-OH)             | Interaction with target residues            |
| H-Bond Acceptors | 1 (-OH)             | Interaction with target residues            |

## Medicinal Chemistry Utility

- **Bioisosterism:** The spiro[2.3]hexane core serves as a rigid, compact bioisostere for gem-dimethyl groups or small cycloalkyl rings (cyclopropyl, cyclobutyl).
- **Vector Positioning:** Unlike flexible alkyl chains, the spiro scaffold holds the hydroxymethyl group in a defined spatial orientation, potentially improving binding affinity by reducing the entropic penalty upon binding.
- **Metabolic Stability:** The quaternary spiro carbon blocks metabolic oxidation at that position, a common liability in substituted cyclohexanes or piperidines.

## Experimental Protocol (Representative)

Synthesis of Spiro[2.3]hexan-4-ylmethanol via Ester Reduction:

- **Preparation:** An oven-dried round-bottom flask is charged with methyl spiro[2.3]hexane-4-carboxylate (1.0 equiv) and anhydrous THF (0.2 M concentration) under nitrogen atmosphere.

- Reduction: The solution is cooled to 0°C. A solution of LiAlH (1.2 equiv, 1.0 M in THF) is added dropwise over 15 minutes to control the exotherm.
- Workup: The mixture is stirred at 0°C for 1 hour, then warmed to room temperature. Quench sequentially with water ( mL), 15% NaOH ( mL), and water ( mL) (Fieser workup).
- Isolation: Filter the white precipitate through a celite pad. Dry the filtrate over MgSO , concentrate in vacuo.
- Purification: The crude oil is purified via silica gel flash chromatography (Hexanes/EtOAc gradient) to yield the pure alcohol as a colorless oil.

## References

- IUPAC Nomenclature of Spiro Compounds.IUPAC Recommendations. Verified rules for numbering spiro[2.3]hexane systems.
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- PubChem Compound Summary. Spiro[2.3]hexane-4-carboxylic acid (Precursor).

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## Sources

- [1. ethz.ch \[ethz.ch\]](https://ethz.ch)
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